

structural elucidation of 6-Bromo-4-hydroxyquinoline-3-carboxylic acid

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An In-Depth Technical Guide to the Structural Elucidation of **6-Bromo-4-hydroxyquinoline-3-carboxylic Acid**

For researchers, scientists, and drug development professionals, the unambiguous confirmation of a molecule's structure is the bedrock upon which all subsequent research is built. In the realm of medicinal chemistry, quinoline derivatives are of profound interest due to their wide-ranging biological activities, including antimalarial and anticancer properties.^{[1][2]} **6-Bromo-4-hydroxyquinoline-3-carboxylic acid** (BHQC) is a key intermediate in the synthesis of such bioactive molecules.^{[1][3]} Its precise structure dictates its reactivity and potential as a scaffold in drug design.

This guide provides a comprehensive comparison of modern spectroscopic techniques for the structural elucidation of BHQC. Moving beyond a simple listing of methods, we will explore the causality behind experimental choices, present detailed protocols, and integrate data from multiple sources to construct a self-validating analytical workflow.

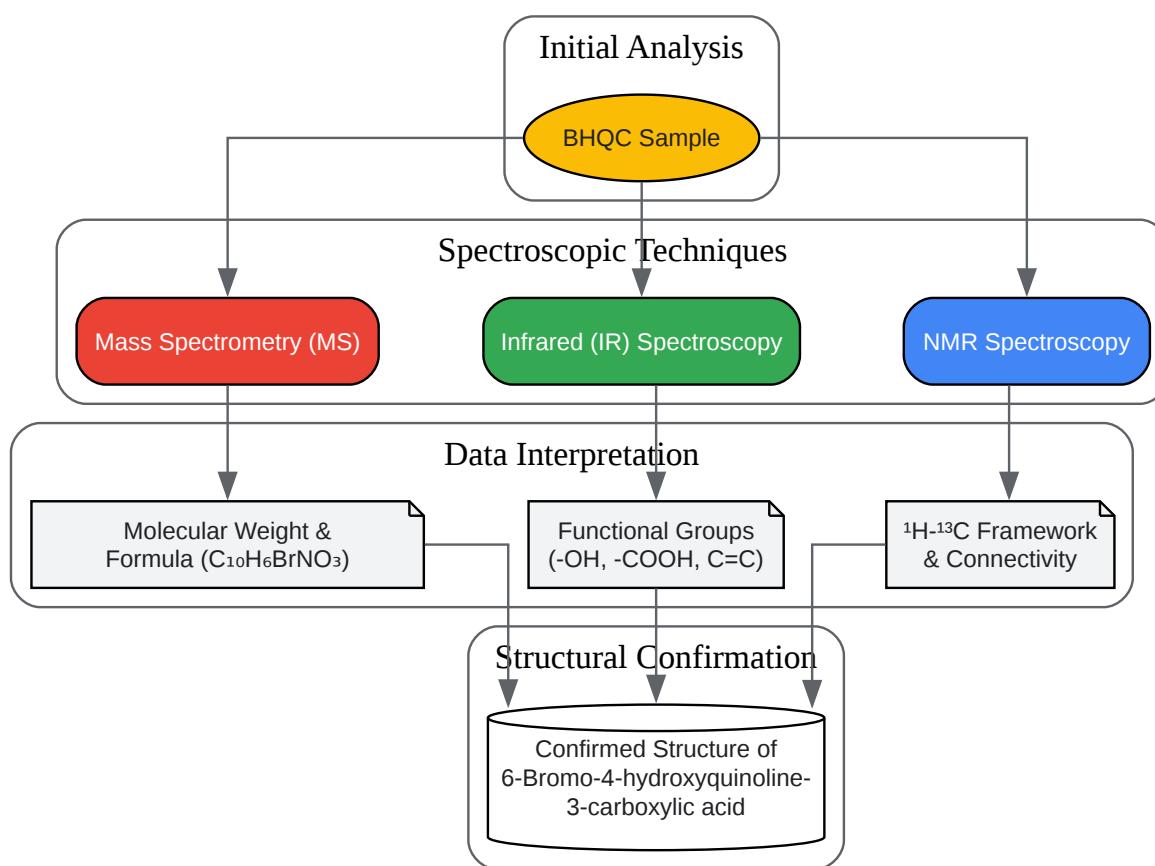
The Analytical Challenge: Confirming the BHQC Structure

The hypothesized structure of **6-Bromo-4-hydroxyquinoline-3-carboxylic acid** presents several key features that must be verified: a quinoline core, a bromine substituent, a hydroxyl group, and a carboxylic acid group. The molecular formula is $C_{10}H_6BrNO_3$, with a monoisotopic

mass of approximately 266.953 Da.^[4]^[5] Our task is to employ a suite of analytical techniques to confirm this arrangement and rule out isomeric possibilities.

The Elucidation Workflow: A Multi-Technique Approach

A robust structural elucidation strategy does not rely on a single technique but rather integrates the complementary strengths of several methods. Mass spectrometry provides the molecular weight and elemental composition, infrared spectroscopy identifies functional groups, and nuclear magnetic resonance spectroscopy maps the carbon-hydrogen framework and connectivity.



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